

What is 1,2-diido-4,5-(dihexyloxy)benzene?

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Compound of Interest

Compound Name:	1,2-DIODO-4,5-(DIHEXYLOXY)BENZENE
Cat. No.:	B1179106

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An In-Depth Technical Guide to **1,2-Diido-4,5-(dihexyloxy)benzene**

Introduction

1,2-Diido-4,5-(dihexyloxy)benzene is an aromatic organic compound that belongs to the class of dialkoxy-substituted diiodobenzenes. While specific literature on the dihexyloxy derivative is scarce, its structural analogues with varying alkyl chain lengths (such as dimethoxy, dioctyloxy, and didodecyloxy) are well-documented. These compounds are of significant interest to researchers in materials science and organic synthesis. They serve as crucial building blocks for the creation of advanced organic-electronic materials, including conjugated polymers and discotic mesophases, which are foundational to applications in organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and sensors.

The synthetic utility of **1,2-diido-4,5-(dihexyloxy)benzene** and its analogues stems from the two iodine atoms positioned ortho to each other on the benzene ring. These iodine atoms are excellent leaving groups in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and particularly Sonogashira couplings. This allows for the programmed and sequential introduction of different molecular fragments, enabling the construction of complex, extended π -conjugated systems with tailored electronic and photophysical properties. This guide provides a comprehensive overview of the synthesis, properties, and key applications of this class of compounds, drawing on data from its closely related analogues.

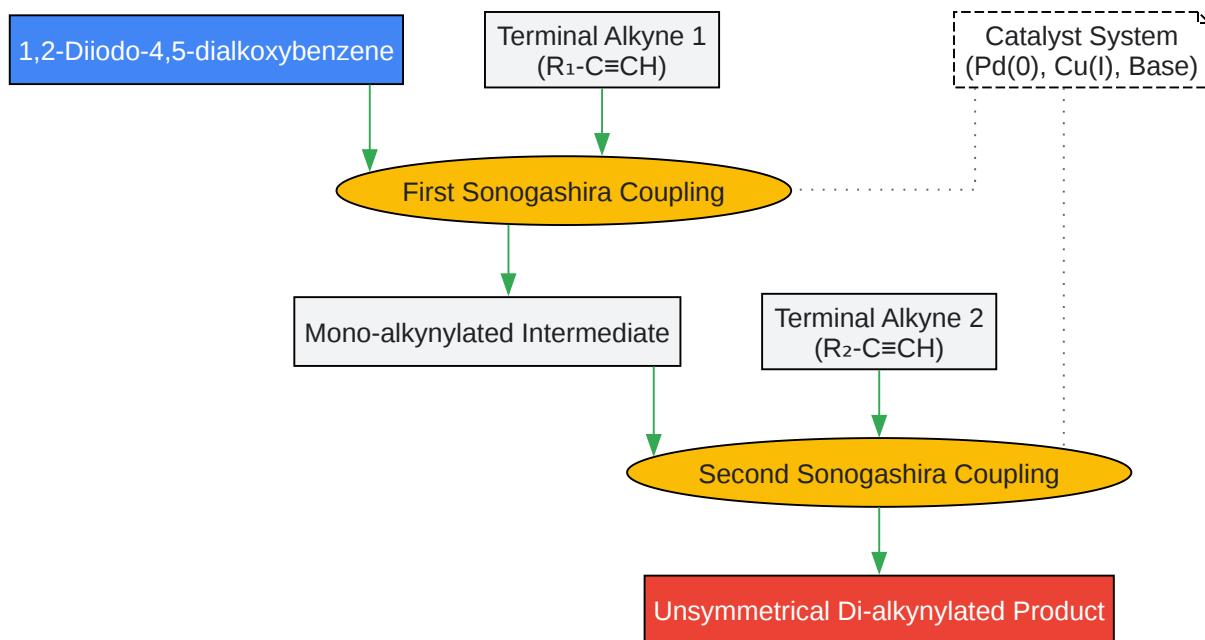
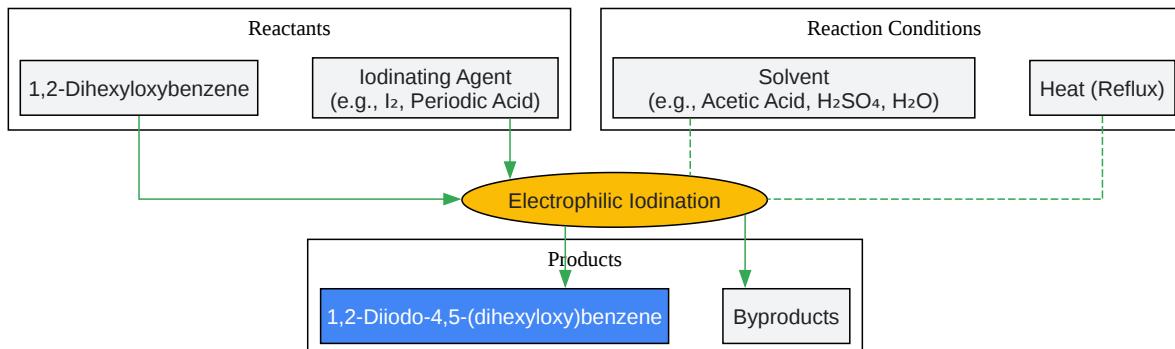
Chemical Properties and Data

The properties of **1,2-diiodo-4,5-(dihexyloxy)benzene** can be inferred from its structure and from the known data of its analogues. The two hexyloxy side chains confer solubility in common organic solvents, a critical property for solution-based processing of derived polymers and materials.

Property	1,2-Diiodo-4,5-(dihexyloxy)benzene (Target Compound)	1,2-Diiodo-4,5-dimethoxybenzene[1][2]	1,2-Diiodo-4,5-di-n-octyloxybenzene	1,2-Diiodo-4,5-(didodecyloxy)benzene[3]
Molecular Formula	C ₁₈ H ₂₈ I ₂ O ₂	C ₈ H ₈ I ₂ O ₂ [1][2]	C ₂₂ H ₃₆ I ₂ O ₂	C ₃₀ H ₅₂ I ₂ O ₂ [3]
Molecular Weight	530.22 g/mol	389.96 g/mol [1][2]	586.33 g/mol	698.54 g/mol
CAS Number	Not available	110190-08-4[2]	248277-14-7	181144-60-5[3]
Appearance	Expected to be a white to yellow solid	White to yellow powder	White to yellow powder	Not specified
Melting Point	Not available	Not available	Not available	Not available

Synthesis of 1,2-Diiodo-4,5-dialkoxybenzenes

The general and most common method for synthesizing 1,2-diiodo-4,5-dialkoxybenzenes is through the direct electrophilic iodination of the corresponding 1,2-dialkoxybenzene precursor. The electron-donating nature of the alkoxy groups activates the aromatic ring, facilitating the substitution of two iodine atoms at the ortho positions.



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References

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